

Technical Guide: Storage and Handling of Sulfo-Cyanine5.5 Carboxylic Acid

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Compound of Interest

Compound Name: *Sulfo-Cyanine5.5 carboxylic acid*

Cat. No.: *B611061*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential storage and handling conditions for **Sulfo-Cyanine5.5 carboxylic acid**, a water-soluble, far-red emitting fluorescent dye.

Adherence to these guidelines is crucial for maintaining the stability, performance, and longevity of this reagent in research and development applications.

Core Properties and Storage Conditions

Sulfo-Cyanine5.5 carboxylic acid is a hydrophilic fluorophore with a negative charge at neutral pH due to its four sulfo groups. Its fluorescence emission is largely independent of the ambient pH.[1][2][3] As a non-activated carboxylic acid, it is typically used for calibration and as a non-reactive control in various fluorescence-based assays.

Proper storage is paramount to prevent degradation and ensure consistent experimental outcomes. The following table summarizes the key storage and stability parameters for **Sulfo-Cyanine5.5 carboxylic acid** in its solid form.

Parameter	Recommended Condition	Notes
Storage Temperature	-20°C	Long-term storage at this temperature preserves the integrity of the dye.
Shipping Temperature	Room temperature	The dye is stable for up to 3 weeks at ambient temperature during transportation. ^[4]
Light Exposure	Store in the dark	Cyanine dyes are susceptible to photobleaching; protection from light is critical. ^[4]
Moisture	Desiccate	The compound is hygroscopic; storage in a desiccated environment prevents hydrolysis and degradation. ^[4]
Shelf Life (Solid)	24 months from receipt	When stored under the recommended conditions.

Handling and Reconstitution

Careful handling and proper reconstitution are essential for preparing a stable and effective stock solution of **Sulfo-Cyanine5.5 carboxylic acid**.

Safety Precautions

While not classified as hazardous, standard laboratory safety practices should be observed when handling **Sulfo-Cyanine5.5 carboxylic acid**. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work in a well-ventilated area and avoid inhalation of the powder.

Reconstitution Protocol

The following protocol outlines the steps for reconstituting solid **Sulfo-Cyanine5.5 carboxylic acid** to create a stock solution. Due to its high water solubility, it can be dissolved in aqueous

buffers. However, for long-term storage and to prevent microbial growth, reconstitution in anhydrous dimethyl sulfoxide (DMSO) is often recommended.

Materials:

- Vial of **Sulfo-Cyanine5.5 carboxylic acid**
- Anhydrous dimethyl sulfoxide (DMSO) or high-purity phosphate-buffered saline (PBS)
- Vortex mixer
- Microcentrifuge
- Low-retention microtubes for aliquoting

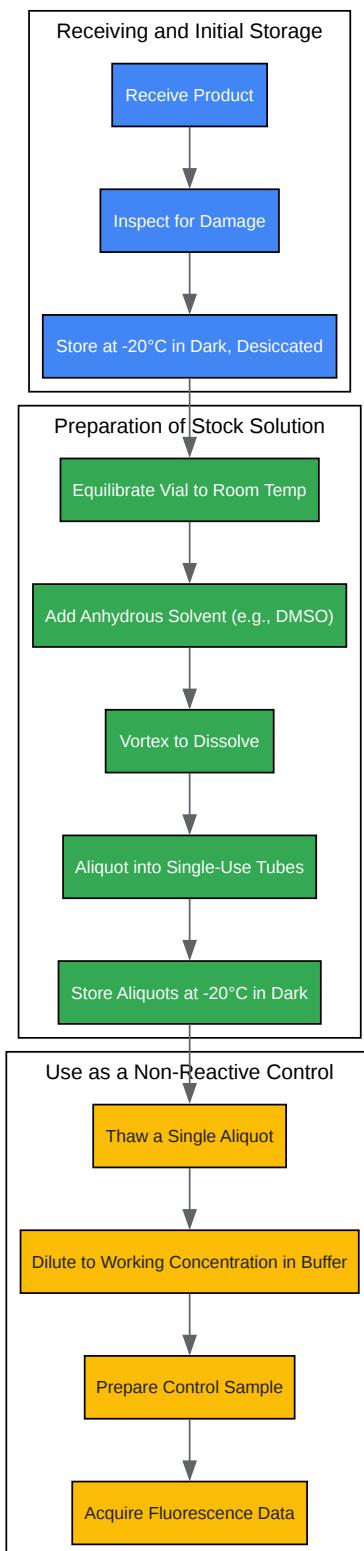
Procedure:

- Equilibration: Before opening, allow the vial of **Sulfo-Cyanine5.5 carboxylic acid** to equilibrate to room temperature for at least 20 minutes. This prevents condensation of atmospheric moisture onto the solid dye, which can lead to hydrolysis.[4]
- Solvent Addition: Add the desired volume of anhydrous DMSO or PBS to the vial to achieve the target stock concentration (e.g., 1-10 mM). **Sulfo-Cyanine5.5 carboxylic acid** is well soluble in water, DMF, and DMSO.[3]
- Dissolution: Vortex the vial for several minutes until the dye is completely dissolved. A brief centrifugation (e.g., 1 minute at >10,000 x g) can be performed to pellet any undissolved particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the dye, divide the stock solution into smaller, single-use aliquots in low-retention microtubes.
- Storage of Stock Solution: Store the aliquots at -20°C, protected from light. When stored properly, the stock solution in DMSO can be stable for several months.

Experimental Workflows and Logical Relationships

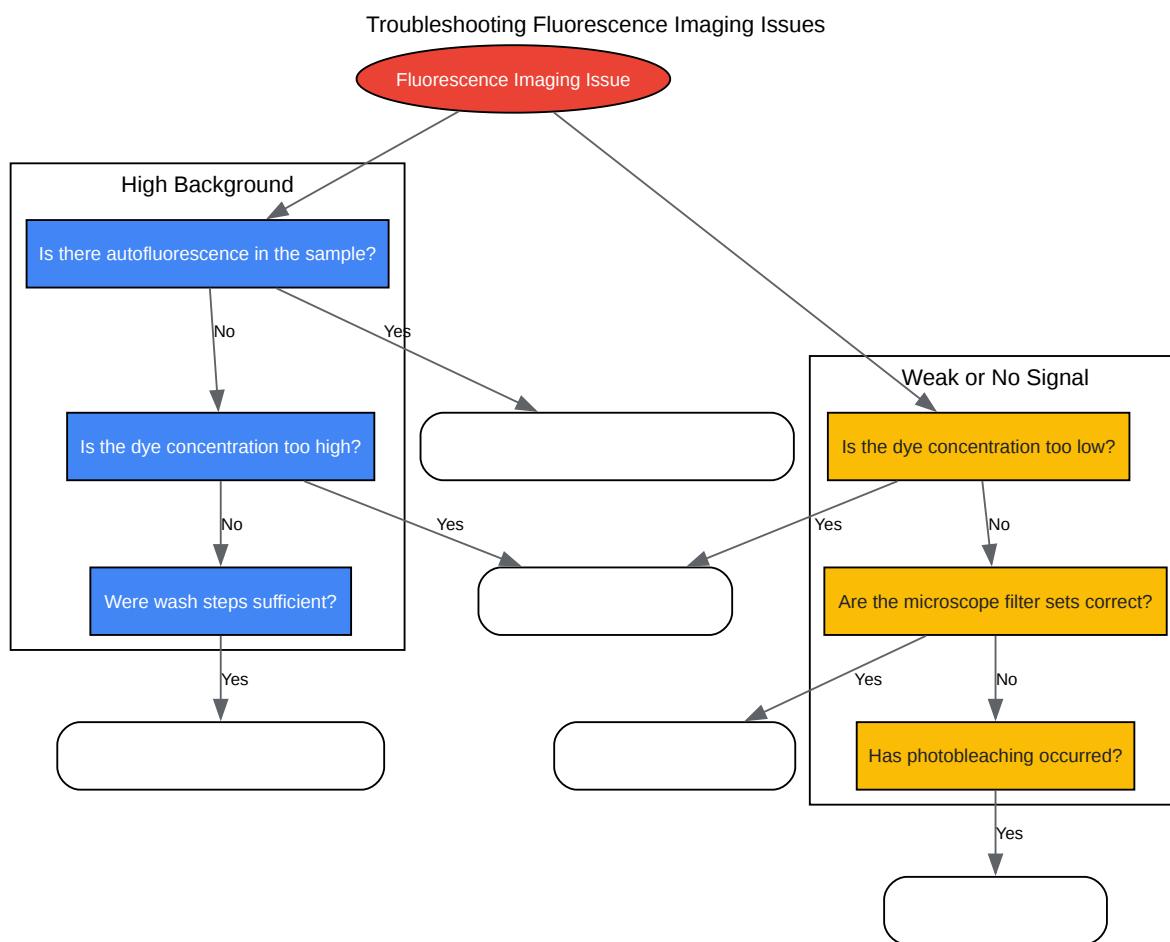
The following diagrams, generated using Graphviz, illustrate key workflows and decision-making processes related to the storage and use of **Sulfo-Cyanine5.5 carboxylic acid**.

Workflow for Handling and Use of Sulfo-Cyanine5.5 Carboxylic Acid



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Workflow for Handling and Use of Sulfo-Cyanine5.5 Carboxylic Acid.

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Troubleshooting Fluorescence Imaging Issues.

Stability Considerations

Several factors can impact the stability of **Sulfo-Cyanine5.5 carboxylic acid**, both in its solid form and in solution.

Factor	Impact on Stability	Mitigation Strategy
Light	Photobleaching, leading to a decrease in fluorescence.	Store in the dark. Minimize exposure to excitation light during experiments.
Moisture	Hydrolysis of the solid dye, reducing its shelf life.	Store in a desiccated environment. Equilibrate to room temperature before opening.
pH	Fluorescence intensity is stable across a wide pH range. [1][5] However, extreme pH values may affect the long-term chemical stability of the molecule.	Use buffers within a pH range of 4-10 for optimal performance.[5]
Freeze-Thaw Cycles	Repeated cycles can lead to dye degradation and aggregation.	Aliquot stock solutions into single-use volumes.
Oxygen	Can contribute to photobleaching, especially during intense illumination.	For sensitive applications, consider using an oxygen scavenging system.

By adhering to these storage and handling guidelines, researchers can ensure the reliability and reproducibility of their experiments utilizing **Sulfo-Cyanine5.5 carboxylic acid**.

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